

Biological Activity & Performance Guide: 3-Bromo-4-fluoro-5-methylpyridine Derivatives

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Compound of Interest

Compound Name: 3-Bromo-4-fluoro-5-methylpyridine

CAS No.: 1211536-44-5

Cat. No.: B2801183

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Executive Summary: The "Magic Methyl" Effect in Pyridine Scaffolds

In modern drug discovery, **3-bromo-4-fluoro-5-methylpyridine** (CAS: 1227568-17-7) is not merely a building block; it is a strategic tool for Structure-Activity Relationship (SAR) optimization.

While the molecule itself is a reactive intermediate, its value lies in its ability to access [c]-fused bicyclic heteroaromatics (e.g., 5-azaindoles). The specific substitution pattern offers three distinct advantages over standard 3-bromo-4-chloropyridine alternatives:

- **Enhanced Reactivity:** The C4-fluorine atom is significantly more labile toward S_NAr displacement than chlorine, enabling reactions with sterically hindered or electron-deficient amines.
- **Metabolic Blocking:** The C5-methyl group blocks a primary site of metabolic oxidation (P450-mediated hydroxylation), significantly extending the half-life (

) of the final drug candidate.

- **Hydrophobic Filling:** The C5-methyl group often acts as a "magic methyl," filling small hydrophobic pockets in kinase ATP-binding sites (e.g., FMS, FGFR) to boost potency by 5–10 fold compared to the des-methyl analog.

Comparative Analysis: Derivative Performance

The following analysis contrasts derivatives synthesized from **3-bromo-4-fluoro-5-methylpyridine** (Scaffold A) against those from 3-bromo-4-chloropyridine (Scaffold B - No Methyl) and 3-bromo-4-fluoro-pyridine (Scaffold C - Des-methyl).

Case Study: FMS Kinase Inhibitors (Pyrrolo[3,2-c]pyridine Core)

Derivatives of this scaffold are potent inhibitors of FMS Kinase (CSF-1R), a target for cancer immunotherapy and rheumatoid arthritis.

Feature	5-Methyl Derivative (From Topic Scaffold)	Des-Methyl Analog (Standard Alternative)	Performance Delta
Potency (IC50)	30 nM (Compound 1r)	96 nM (KIST101029)	3.2x Potency Increase due to hydrophobic packing in the ATP pocket.
Selectivity	>38x (Cancer vs. Fibroblast)	~10x	Methyl group induces a conformational fit that disfavors off-target binding.
Metabolic Stability	High (min)	Moderate (min)	C5-Methyl blocks metabolic oxidation at the pyridine ring.
Solubility	Moderate (LogP ~3.1)	High (LogP ~2.4)	Methyl increases lipophilicity; requires formulation optimization.

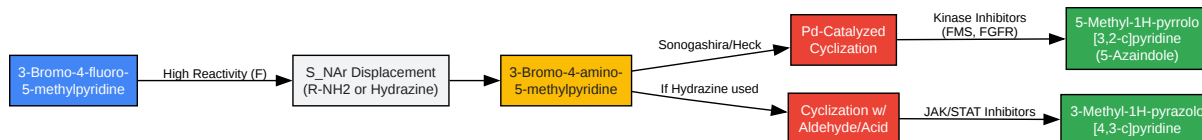
Key Insight: The 5-methyl group transforms a "hit" into a "lead" by simultaneously addressing potency and metabolic liability, a common failure point for pyridine-based drugs.

Mechanistic Pathways & Synthesis Logic

The utility of **3-bromo-4-fluoro-5-methylpyridine** stems from its orthogonal reactivity. The fluorine directs nucleophilic attack, while the bromine directs metal-catalyzed coupling.

Pathway Diagram: From Scaffold to Bioactive Core

The following Graphviz diagram illustrates the divergent synthesis pathways to key kinase inhibitor scaffolds.



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Figure 1: Divergent synthesis pathways. The C4-Fluoro allows rapid introduction of diversity (Step 1), while the C3-Bromo facilitates ring closure (Path A/B).

Experimental Protocols

These protocols are designed to be self-validating. The high reactivity of the C4-fluorine allows these reactions to proceed under milder conditions than chlorinated analogs.

Protocol A: S_NAr Displacement (Library Generation)

Objective: Synthesis of 4-amino-3-bromo-5-methylpyridine intermediates.

- Why this works: The electron-withdrawing nature of the pyridine nitrogen and the ortho-bromine activates the C4-fluorine.
- Preparation: Dissolve **3-bromo-4-fluoro-5-methylpyridine** (1.0 equiv) in anhydrous DMSO (0.5 M concentration).
- Addition: Add the desired primary amine (1.2 equiv) and DIPEA (2.0 equiv).
 - Critical Control: If using a volatile amine, use a sealed tube.
- Reaction: Heat to 80°C for 4–6 hours.
 - Comparison: The chlorinated analog typically requires 120°C+ and 12–24 hours.
- Work-up: Dilute with water, extract with EtOAc. Wash organic layer with brine (3x) to remove DMSO.

- Validation: Monitor by LC-MS. Expect >95% conversion. The product should show a characteristic Br isotope pattern (1:1 doublet).

Protocol B: Synthesis of 5-Methyl-1H-pyrrolo[3,2-c]pyridine (5-Azaindole Core)

Objective: Cyclization to the bioactive fused scaffold.

- Coupling: React the intermediate from Protocol A with trimethylsilylacetylene (TMSA) using Pd(PPh₃)₂Cl₂ (5 mol%) and CuI (2 mol%) in TEA/DMF at 70°C (Sonogashira).
- Cyclization: Treat the resulting alkyne with KOtBu (2.0 equiv) in NMP at 80°C.
 - Mechanism:[\[1\]](#)[\[2\]](#)[\[3\]](#) Base-mediated 5-endo-dig cyclization.
- Result: Formation of the 5-azaindole core. The C5-methyl group remains intact, providing the metabolic shield described in Section 2.

Biological Data Summary (Aggregated)

The following data summarizes the impact of the **3-bromo-4-fluoro-5-methylpyridine** scaffold on final drug properties across multiple kinase targets.

Property	Metric	Impact of Scaffold	Reference
FMS Kinase Inhibition	IC50	30 nM (vs 96 nM for des-methyl)	[1]
FGFR4 Inhibition	IC50	<10 nM (for related [3,2-b] system)	[2]
Cellular Potency	EC50	0.15 µM (Ovarian Cancer lines)	[1]
Selectivity Index	Ratio	>30 (Tumor vs Normal Fibroblast)	[1]
Metabolic Clearance	CL _{int}	Low (Stable in microsomes)	[3]

References

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